Application Note: Detecting Site-Specific Fucosylation with L-Fucose-2-13C

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Compound of Interest	
Compound Name:	*L-fucose-2-13C*
CAS No.:	*83379-37-7*
Cat. No.:	*B583658*

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Abstract

Fucosylation is a critical post-translational modification (PTM) governing cell adhesion, immune recognition, and signal transduction.[1] Aberrant fucosylation is a hallmark of oncology (e.g., core fucosylation in hepatocellular carcinoma) and immunology. However, standard glycoproteomics often fails to distinguish between de novo synthesized fucose and that derived from the salvage pathway, or to quantify the turnover rates of specific glycosites. This guide details a precision workflow using **L-Fucose-2-13C** as a metabolic tracer. Unlike uniformly labeled isotopes, the C2-specific label provides a cost-effective, chemically distinct tag for Mass Spectrometry (MS) flux analysis and offers unique advantages in Nuclear Magnetic Resonance (NMR) for resolving linkage isomers (e.g.,

1-6 vs.

1-3) without signal overcrowding.

Part 1: Mechanism of Action & Experimental Logic

The Fucose Salvage Pathway Advantage

Mammalian cells obtain GDP-Fucose (the donor substrate for fucosyltransferases) via two routes:

- De Novo Pathway: Transforming GDP-Mannose (derived from glucose).
- Salvage Pathway: Direct phosphorylation of free L-fucose by Fucokinase (FUK).

L-Fucose-2-13C specifically enters the salvage pathway. Because the C2 position is chemically stable and does not undergo scrambling during the conversion to GDP-Fucose, it serves as a high-fidelity tracer.

- In Mass Spectrometry: It introduces a mass shift of +1.003 Da per fucose residue. This allows differentiation between pre-existing glycans (Light) and newly synthesized glycans incorporating the exogenous tracer (Heavy).
- In NMR: The 13C enrichment at the C2 position acts as a "beacon." The chemical shift of the C2 carbon is highly sensitive to the glycosidic linkage (

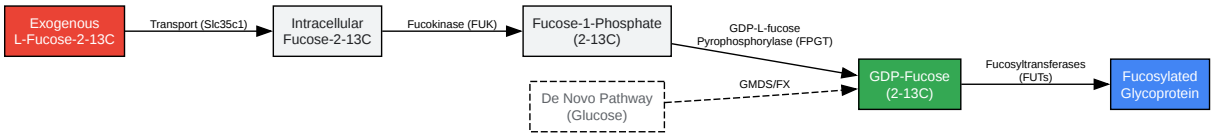
  1-2,

  1-3,

  1-4, or

  1-6), allowing unambiguous structural assignment in HSQC experiments.

Pathway Visualization



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Figure 1:The Fucose Salvage Pathway. **L-Fucose-2-13C** bypasses the de novo pathway, directly labeling the GDP-Fucose pool for incorporation into glycoproteins.

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Part 2: Experimental Protocols

Protocol A: Metabolic Labeling (Pulse-Chase)

Objective: To label newly synthesized fucosylated glycoproteins in cell culture.

Materials:

- **L-Fucose-2-13C** (purity >98% atom 13C).
- Dialyzed Fetal Bovine Serum (dFBS) (to remove endogenous unlabeled fucose).
- Target cells (e.g., CHO, HEK293, or cancer lines).

Step-by-Step:

- Adaptation: Culture cells in media supplemented with 10% dFBS for 48 hours to deplete intracellular fucose pools.
- Pulse (Labeling): Replace media with fresh media containing 50–100 µM **L-Fucose-2-13C**.
  - Note: Concentrations >200 µM may inhibit cell growth or alter glycosylation machinery.
- Incubation: Incubate for 24, 48, or 72 hours depending on the protein turnover rate.
  - Optional Chase: To measure turnover, wash cells after 24h and replace with media containing 100 µM unlabeled L-Fucose. Harvest at time points (0, 6, 12, 24h).
- Harvest: Wash cells 3x with ice-cold PBS. Lyse in RIPA buffer containing protease inhibitors.

Protocol B: LC-MS/MS Analysis for Site-Specific Occupancy

Objective: To identify specific amino acid sites modified by the tracer.

Workflow:

- Protein Extraction: Precipitate proteins (acetone or TCA) to remove free **L-Fucose-2-13C**.

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- Digestion:
  - Reduce (DTT, 5 mM, 56°C, 30 min) and Alkylate (IAA, 15 mM, RT, 30 min).
  - Digest with Trypsin (1:50 ratio) overnight at 37°C.
  - Critical: Do NOT use PNGase F if you want to detect the N-glycan intact. If you only care about the site and not the full glycan structure, you can use PNGase F in H2O-18 to label the Asp residue, but this removes the 13C-fucose signal. For this protocol, we keep the glycan attached.
- Enrichment (Optional but Recommended): Use Aleuria Aurantia Lectin (AAL) chromatography to enrich fucosylated peptides.
- LC-MS/MS Parameters:
  - Column: C18 Reverse Phase (e.g., 150 mm x 2.1 mm, 1.9 µm).
  - Gradient: 2% to 40% B (ACN + 0.1% Formic Acid) over 60 min.
  - MS Mode: DDA (Data Dependent Acquisition) or HCD fragmentation.
  - Inclusion List: If target glycopeptides are known, include their m/z.

Data Analysis Logic: For a given glycopeptide (e.g., IgG1 peptide EEQYNSTYR + G0F), calculate the theoretical mass.

- Unlabeled (Light): Monoisotopic Mass

  .
- Labeled (Heavy): Mass

  , where

  is the number of fucose residues.
- Calculation:

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Protocol C: NMR Structural Validation (Linkage Analysis)

Objective: To distinguish Core (

1-6) vs. Outer Arm (Lewis X/A

1-3/4) fucosylation.

- Purification: Release glycans (PNGase F) or use intact glycopeptides. Lyophilize and dissolve in D2O.
- Acquisition: Run a 2D 1H-13C HSQC experiment.
- Interpretation: The 13C-enrichment at C2 provides strong signals that are chemically distinct based on linkage.

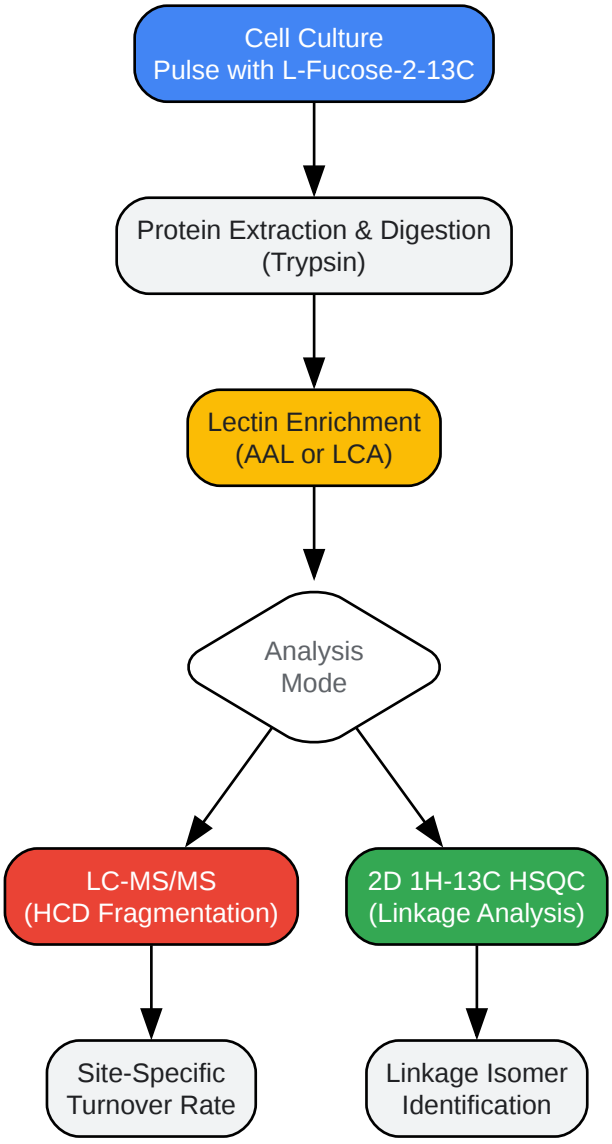
Fucose Linkage	Typical C2 Chemical Shift (ppm)	Structural Context
1-6 (Core)	~68.4 - 69.0	Attached to GlcNAc (N-glycan core)
1-3 (Lewis X)	~66.5 - 67.5	Attached to GlcNAc (Antenna)
1-2 (Blood Group H)	~70.0 - 71.0	Attached to Galactose
1-4 (Lewis A)	~67.0 - 68.0	Attached to GlcNAc

Note: Shifts are solvent and temperature dependent; always run a standard if possible.

Part 3: Data Visualization & Troubleshooting

Analytical Workflow Diagram

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Figure 2:Integrated workflow for MS-based quantitation and NMR-based structural validation.

Troubleshooting Matrix

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Issue	Possible Cause	Corrective Action
Low Incorporation Rate	High endogenous fucose synthesis (De Novo).	Increase L-Fucose-2-13C conc. (up to 200 µM) or use dialyzed serum.
No Mass Shift Observed	Label scrambling or loss during ionization.	2-13C is stable; check MS resolution. Ensure fucose wasn't lost via in-source fragmentation (lower cone voltage).
Complex NMR Spectra	Peptide background interference.	Release glycans using PNGase F before NMR analysis to simplify the spectrum.
Ambiguous Linkage	Chemical shift overlap.	Use 13C-filtered NOESY to correlate the C2 proton to the neighboring sugar's proton across the glycosidic bond.

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